

# Troubleshooting poor adhesion of LaNiO<sub>3</sub> films on substrates

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lanthanum nickel oxide*

Cat. No.: *B13748301*

[Get Quote](#)

## Technical Support Center: LaNiO<sub>3</sub> Film Adhesion

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the deposition of **Lanthanum Nickel Oxide** (LaNiO<sub>3</sub>) thin films, with a specific focus on achieving good adhesion to various substrates.

## Troubleshooting Guide: Poor Adhesion of LaNiO<sub>3</sub> Films

Poor adhesion, leading to film delamination or peeling, is a frequent challenge in thin film deposition. This guide provides a systematic approach to diagnosing and resolving these issues.

### Question: My LaNiO<sub>3</sub> film is peeling off the substrate. What are the potential causes and how can I fix it?

Answer:

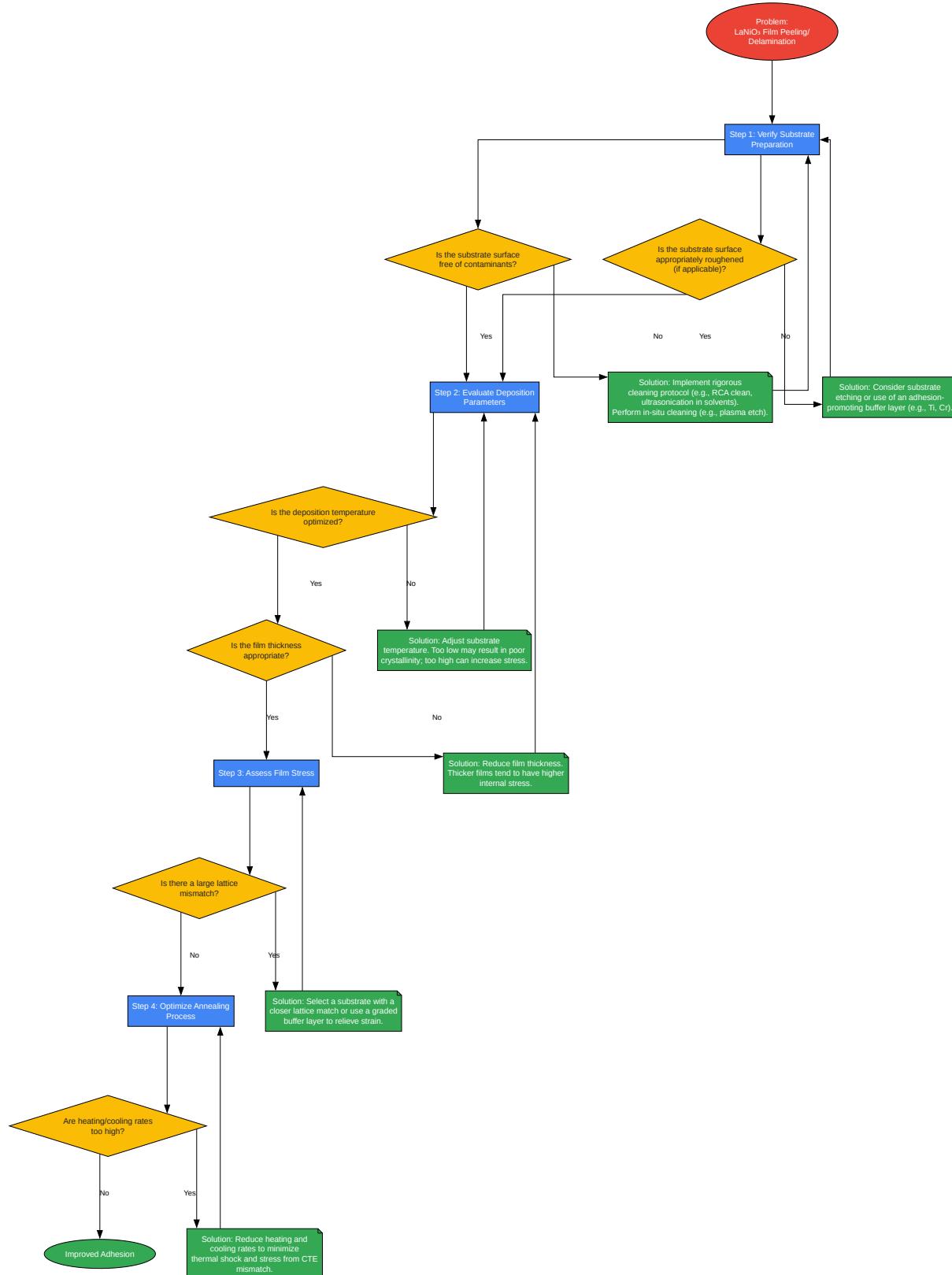
Film peeling, or delamination, can occur at different stages of the fabrication process (post-deposition, during annealing, or handling) and is typically caused by one or more of the following factors:

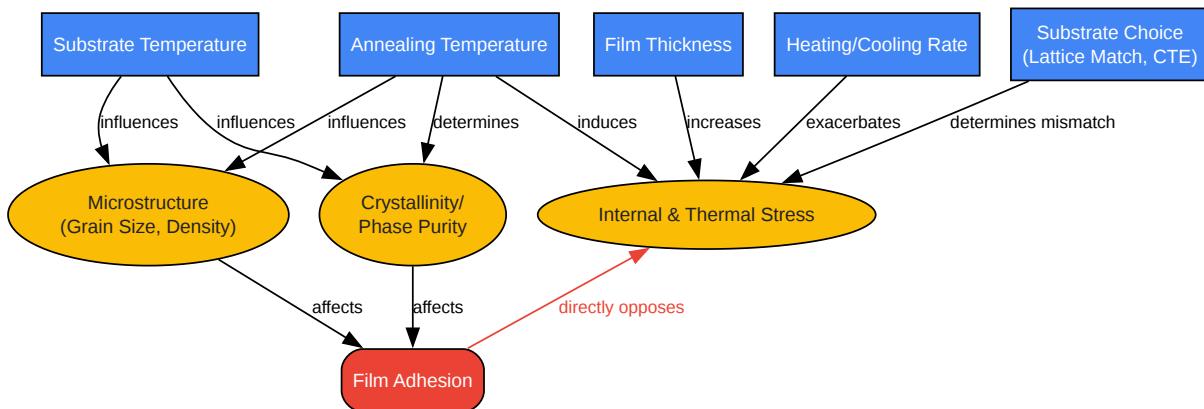
- Inadequate Substrate Preparation: The substrate surface is critical for film adhesion.

- Suboptimal Deposition Parameters: The conditions during film growth significantly impact adhesion.
- High Internal or Interfacial Stress: Stress buildup can overcome the adhesive forces.
- Chemical Incompatibility or Interfacial Reactions: Reactions at the film-substrate interface can form a weak boundary layer.

Below is a troubleshooting workflow to identify and address the root cause of the issue.

#### Troubleshooting Workflow for $\text{LaNiO}_3$ Film Delamination



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Troubleshooting poor adhesion of LaNiO<sub>3</sub> films on substrates]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13748301#troubleshooting-poor-adhesion-of-lanio3-films-on-substrates>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)